

Application Notes and Protocols: Establishing a Mufemilast-Treated Organoid Model

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Compound of Interest

Compound Name: Mufemilast

Cat. No.: B10860401

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Introduction

Mufemilast is a novel, orally administered small molecule that acts as a selective phosphodiesterase-4 (PDE4) inhibitor.[1][2] By inhibiting the PDE4 enzyme, **Mufemilast** increases intracellular levels of cyclic adenosine monophosphate (cAMP), a key secondary messenger involved in modulating inflammation.[3] This increase in cAMP leads to the downregulation of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α), Interleukin-6 (IL-6), and IL-23, while promoting the production of the anti-inflammatory cytokine IL-10.[3] **Mufemilast** is currently under clinical investigation for the treatment of several inflammatory conditions, including psoriasis, ulcerative colitis, and atopic dermatitis.[1][4]

Organoid technology provides a powerful in vitro platform for modeling diseases and testing drug efficacy in a patient-specific manner. These three-dimensional, self-organizing structures recapitulate the complex architecture and function of their corresponding organs. This document provides detailed application notes and protocols for establishing and utilizing patient-derived intestinal and skin organoid models to investigate the therapeutic effects of **Mufemilast**.

Data Presentation: Mufemilast Clinical Trial Data Summary

The following tables summarize the publicly available quantitative data from clinical trials of **Mufemilast** in ulcerative colitis and psoriasis.

Table 1: Phase 2 Clinical Trial Results for **Mufemilast** in Moderate-to-Severe Ulcerative Colitis[5]

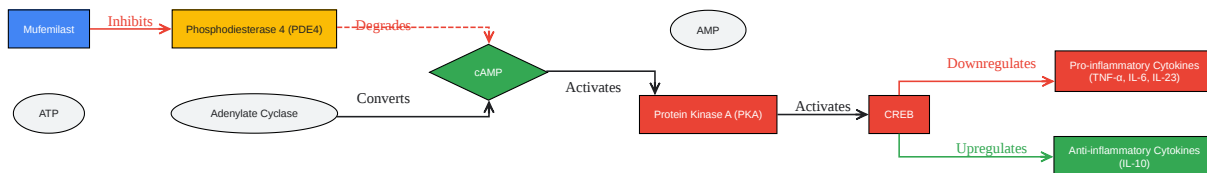
Outcome at Week 12	Mufemilast 45 mg (twice daily)	Mufemilast 60 mg (twice daily)	Placebo
Clinical Remission Rate	35.5%	43.3%	9.7%
Clinical Response Rate	87.1%	80.0%	41.9%
Mucosal Healing Rate	41.9%	66.7%	16.1%

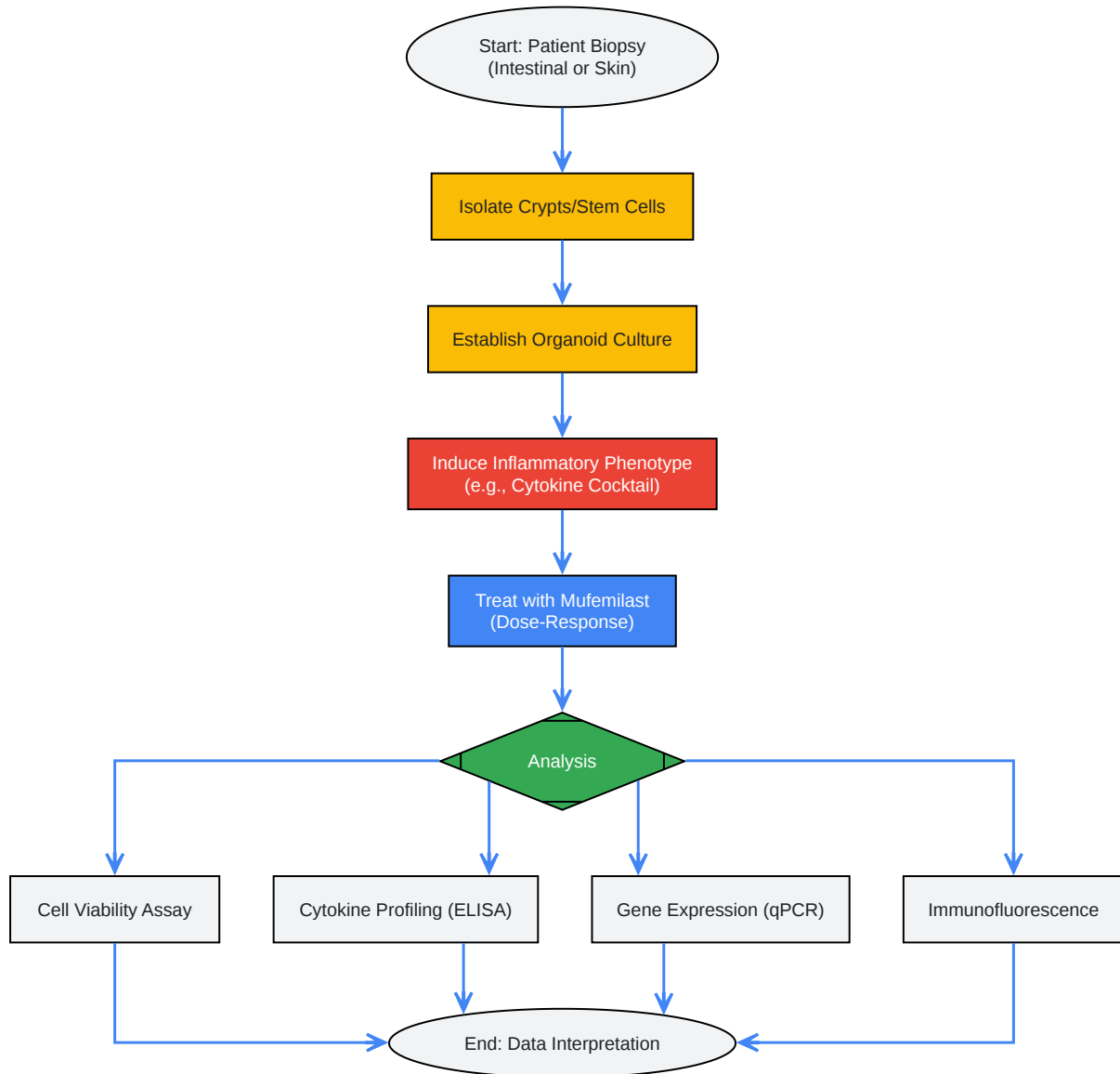
Table 2: Phase 3 Clinical Trial Results for **Mufemilast** in Moderate-to-Severe Plaque Psoriasis

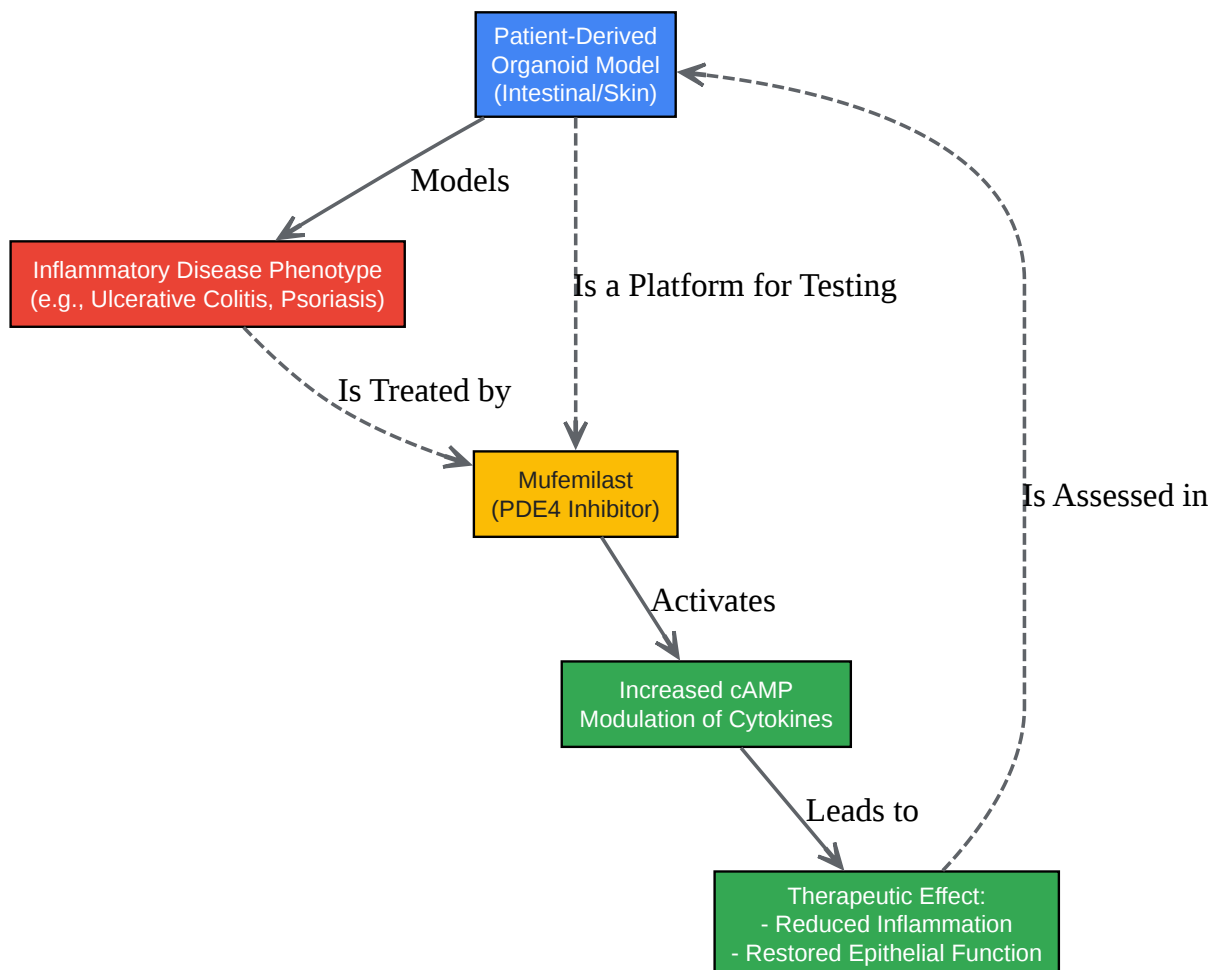
Outcome at Week 16	Mufemilast 60 mg (twice daily)	Placebo
PASI-75 Response Rate	53.6%	16.0%
sPGA Success Rate	31.3%	6.4%

Mufemilast Signaling Pathway

The following diagram illustrates the mechanism of action of **Mufemilast** in modulating the inflammatory response.







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References

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